

Personal protective equipment for handling GSK1104252A

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Compound of Interest

Compound Name: GSK1104252A

Cat. No.: B15608331

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Essential Safety and Handling Guide for GSK1104252A

Disclaimer: A specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **GSK1104252A** with CAS number 1001397-20-1 was not publicly available at the time of this writing. The following guidance is based on general best practices for handling potentially hazardous research chemicals of unknown toxicity. Researchers, scientists, and drug development professionals must conduct a thorough risk assessment before handling this compound and consult with their institution's environmental health and safety (EHS) department.

This guide provides essential, immediate safety and logistical information for the operational handling and disposal of **GSK1104252A**, serving as a foundational resource for laboratory safety and chemical management.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is critical to minimize exposure and ensure personal safety when handling **GSK1104252A**. The following table summarizes the recommended PPE based on general laboratory safety standards for research compounds.

PPE Category	Item	Specification/Standard
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be compliant with ANSI Z87.1 (US) or EN 166 (EU) standards. ^[1]
Hand Protection	Disposable Nitrile Gloves	Inspect gloves for integrity before each use. Use proper glove removal technique to avoid skin contact. ^[1] For prolonged or high-exposure tasks, consider double-gloving.
Body Protection	Laboratory Coat	Should be fully buttoned. Consider a chemically resistant apron for splash hazards.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	Use a NIOSH-approved respirator or equivalent if there is a risk of generating dust or aerosols, or if working outside of a certified chemical fume hood. ^[1]

First Aid Measures

In the event of an exposure to **GSK1104252A**, immediate action is crucial. The following table outlines the initial first aid procedures.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. ^[1]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. ^[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^[1]

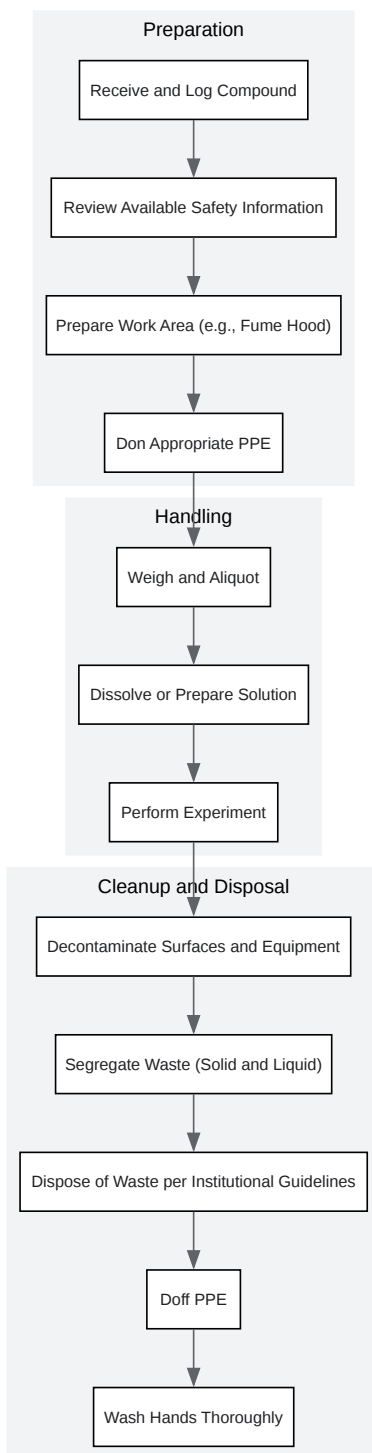
Handling and Disposal Plan

A clear and systematic approach to handling and disposing of **GSK1104252A** is essential to maintain a safe laboratory environment.

Operational Workflow

The following diagram illustrates a standard workflow for handling a research chemical like **GSK1104252A**, from receipt to disposal.

GSK1104252A Handling and Disposal Workflow



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GSK1104252A Handling and Disposal Workflow

Disposal Plan

Proper disposal of **GSK1104252A** and any contaminated materials is imperative to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused Solid Compound	Dispose of as hazardous chemical waste in a clearly labeled, sealed container. Follow all local, state, and federal regulations.
Solutions of GSK1104252A	Collect in a designated, labeled hazardous waste container. Do not pour down the drain.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated solid hazardous waste container.
Contaminated PPE (e.g., gloves, disposable lab coat)	Dispose of as hazardous waste in a designated container.

Note: All waste must be disposed of in accordance with institutional, local, state, and federal regulations. Consult your institution's EHS department for specific guidance on hazardous waste disposal procedures.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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